

Foundational Principles: Chemical Profile and Hazard Assessment

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Succinyldisalicylic acid

CAS No.: 578-19-8

Cat. No.: B1215969

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Succinyldisalicylic acid, also known as diaspirin, is a diester derivative of salicylic acid and succinic acid.[1] While comprehensive, substance-specific safety data for **succinyldisalicylic acid** is not widely available, a precautionary approach to its handling and disposal is mandated by its chemical structure and available GHS classifications.

The hazards associated with its parent compound, salicylic acid—including being harmful if swallowed, causing serious eye damage, and skin irritation—must be considered.[2][3][4] Furthermore, information submitted to the European Chemicals Agency (ECHA) classifies the compound as very toxic to aquatic life, a critical factor dictating its disposal pathway.[1] Therefore, **succinyldisalicylic acid** must be treated as a hazardous waste, and under no circumstances should it be disposed of via sanitary sewer systems.[2][5]

Pre-Disposal Protocol: Safety and Segregation

Before handling any chemical waste, establishing a safe work environment through the use of appropriate personal protective equipment (PPE) and proper waste segregation is paramount. This aligns with OSHA's Laboratory Standard (29 CFR 1910.1450), which mandates the implementation of a Chemical Hygiene Plan to protect laboratory workers.[6][7]

Personal Protective Equipment (PPE)

PPE is the first line of defense against chemical exposure.[8] The following should be considered mandatory when handling **succinyldisalicylic acid** waste:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield. Given that related salicylates can cause serious eye damage, this is a critical precaution.[4]
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile gloves, to prevent skin contact.[9]
- **Body Protection:** A standard, full-length laboratory coat must be worn to protect against accidental spills.[8]

Waste Characterization and Segregation

Proper segregation of hazardous waste is a core requirement from the Environmental Protection Agency (EPA) to prevent dangerous reactions and ensure proper treatment.[10][11]

Succinyldisalicylic acid waste should be classified and segregated as follows:

Table 1: Waste Stream Segregation for **Succinyldisalicylic Acid**

Waste Form	Classification	Designated Waste Container
Pure solid succinyldisalicylic acid	Non-Halogenated Organic Solid	Clearly labeled, sealed container for "Hazardous Waste: Non-Halogenated Organic Solids"
Contaminated disposables (e.g., gloves, weigh paper, pipette tips)	Contaminated Solid Debris	Lined container for "Hazardous Waste: Contaminated Solid Debris"
Solutions of succinyldisalicylic acid in organic solvents	Non-Halogenated Organic Liquid	Clearly labeled, sealed container for "Hazardous Waste: Non-Halogenated Organic Liquids"

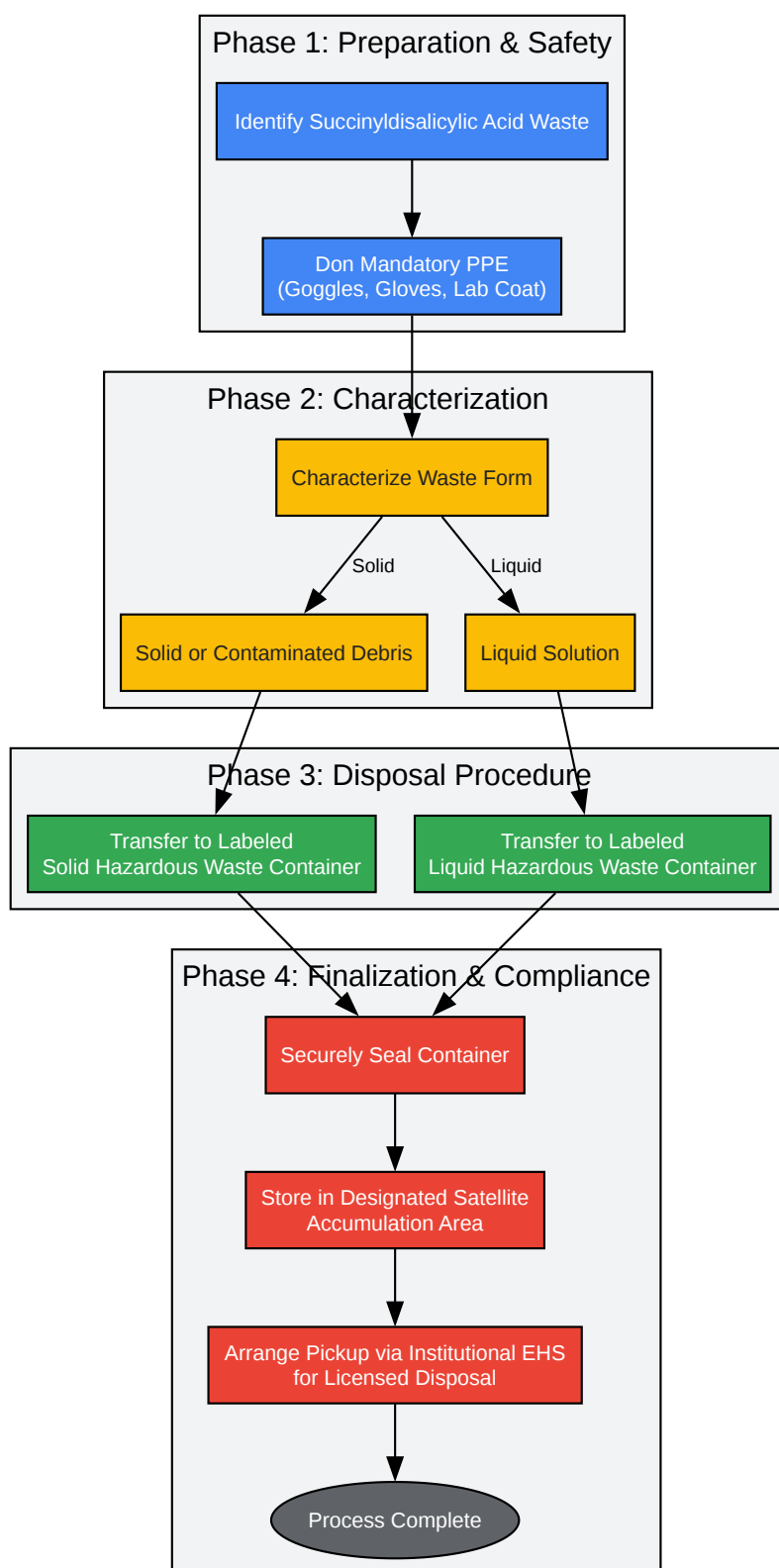
The Disposal Workflow: A Step-by-Step Guide

The following protocol provides a direct, procedural workflow for the safe disposal of **succinyldisalicylic acid**.

- **Container Preparation:** Select a chemically compatible waste container. Ensure the container is in good condition and clearly labeled with "Hazardous Waste" and the full chemical name, "**Succinyldisalicylic Acid**."
- **Waste Transfer (Solids):** In a designated area, such as a fume hood, carefully transfer the solid **succinyldisalicylic acid** waste into the prepared container. Use a spatula or scoop to minimize dust generation.
- **Waste Transfer (Liquids):** For solutions, use a funnel to carefully pour the liquid waste into the appropriate non-halogenated organic liquid waste container.
- **Disposal of Contaminated Materials:** Place all disposables that have come into contact with **succinyldisalicylic acid**, including gloves and weigh boats, into the designated container for contaminated solid debris.
- **Container Management:** Securely close the lid on the waste container when not in use.^[10] Do not overfill; leave at least 10% headspace to allow for vapor expansion.
- **Temporary Storage:** Store the sealed waste container in a designated satellite accumulation area (SAA) or central accumulation area (CAA) that is secure and away from incompatible materials.^[10]
- **Final Disposal:** Coordinate with your institution's Environmental Health and Safety (EHS) office for the pickup and final disposal by a licensed hazardous waste contractor. This final step is crucial for complying with the EPA's "cradle-to-grave" hazardous waste management regulations.^{[11][12]}

Visualizing the Process: Disposal Workflow Diagram

This diagram illustrates the logical flow and decision points for the proper disposal of **succinyldisalicylic acid**.



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Caption: A procedural workflow for the safe and compliant disposal of **succinyldisalicylic acid**.

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